

# methods for creating novel compounds with 5-Bromo-4-chloropicolinic acid

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## Compound of Interest

Compound Name: 5-Bromo-4-chloropicolinic acid

Cat. No.: B1528384

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An Application Guide to the Synthesis of Novel Compounds from **5-Bromo-4-chloropicolinic Acid**

## Introduction: The Strategic Value of 5-Bromo-4-chloropicolinic Acid

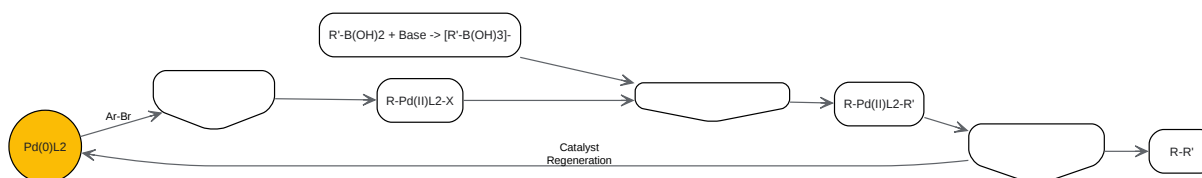
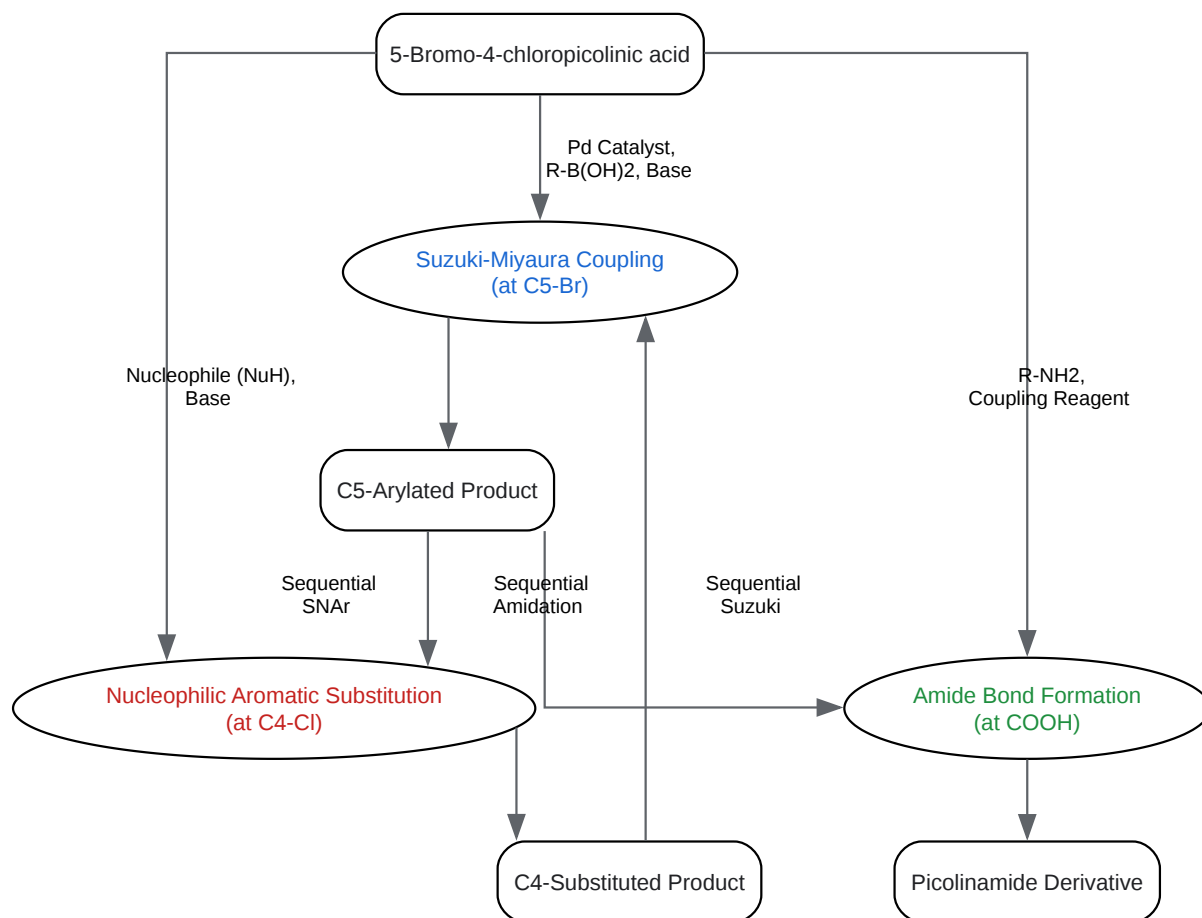
In the landscape of modern drug discovery and materials science, the pyridine scaffold remains a cornerstone of molecular design.<sup>[1][2]</sup> Its unique electronic properties and ability to engage in hydrogen bonding make it a privileged structure in medicinal chemistry. **5-Bromo-4-chloropicolinic acid** emerges as a particularly valuable starting material due to its trifunctional nature. It presents three distinct, orthogonally reactive sites: a carboxylic acid, a reactive bromo substituent, and a chloro substituent. This arrangement allows for a controlled, stepwise elaboration of the pyridine core, enabling the synthesis of complex and diverse molecular architectures.

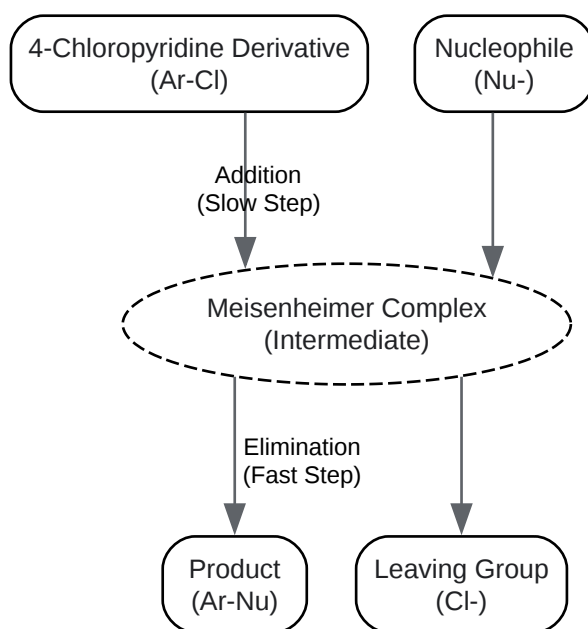
This guide provides an in-depth exploration of the key synthetic transformations possible with **5-Bromo-4-chloropicolinic acid**. We will move beyond simple procedural lists to dissect the causality behind experimental choices, offering field-proven insights to empower researchers in their synthetic endeavors. The protocols described herein are designed as self-validating systems, providing a robust framework for creating novel compounds.

Property	Value	Source
Chemical Name	5-Bromo-4-chloropicolinic acid	<a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	1060802-25-6	<a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrClNO <sub>2</sub>	<a href="#">[3]</a>
Molecular Weight	236.45 g/mol	<a href="#">[3]</a>
Appearance	White to off-white solid	<a href="#">[5]</a>
Storage	Inert atmosphere, 2-8°C	<a href="#">[3]</a>

## Core Synthetic Strategies: A Multi-Pronged Approach

The true synthetic power of **5-Bromo-4-chloropicolinic acid** lies in the differential reactivity of its functional groups. The general workflow involves leveraging palladium-catalyzed cross-coupling, nucleophilic aromatic substitution, and amide bond formation in a strategic sequence to achieve the desired molecular complexity.





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## References

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